

Commercial Availability of 2,2,3,5-Tetramethylheptane: A Technical Guide

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Compound of Interest

Compound Name: **2,2,3,5-Tetramethylheptane**

Cat. No.: **B14554074**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **2,2,3,5-Tetramethylheptane** (CAS No. 61868-42-6). The information presented herein is intended to assist researchers, scientists, and professionals in drug development in sourcing this specific branched alkane for their studies. Due to its nature as a highly specific and likely non-commodity chemical, its commercial availability is limited. This guide summarizes its known properties and outlines a logical procurement strategy.

Physicochemical Properties

A summary of the key physicochemical properties of **2,2,3,5-Tetramethylheptane** is provided in the table below. This data has been aggregated from various chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Property	Value	Source
CAS Number	61868-42-6	[1] [2] [3] [5] [6]
Molecular Formula	C11H24	[1] [2] [3] [5] [6]
Molecular Weight	156.31 g/mol	[2] [3]
Boiling Point	174 °C (Predicted)	[1]
Density	0.7517 g/cm³ (Predicted)	[1]
Refractive Index	1.4210 (Predicted)	[1]
InChI Key	KXNFNEAZTWCHIL-UHFFFAOYSA-N	[5] [6]
Canonical SMILES	CCC(C)CC(C)C(C)(C)C	[2]

Commercial Availability

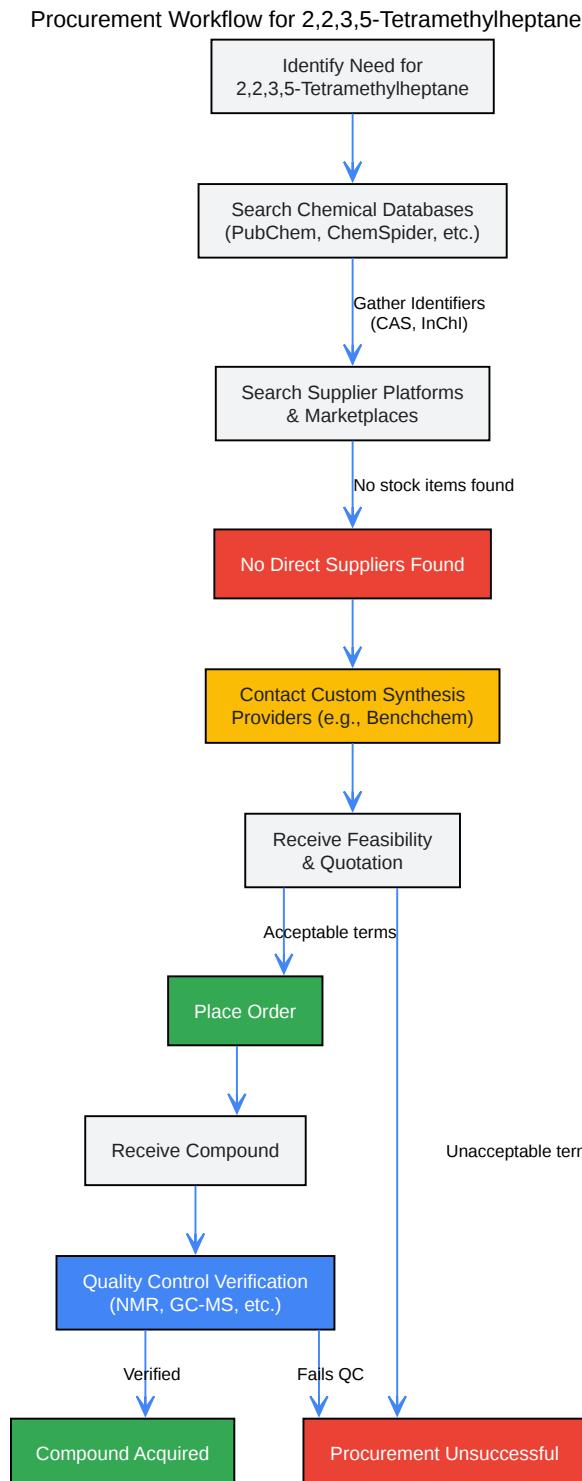
Extensive searches for the commercial availability of **2,2,3,5-Tetramethylheptane** indicate that it is not a readily available stock chemical. The inquiries across numerous chemical supplier databases and marketplaces predominantly return results for its isomers, such as 2,3,5,5-tetramethylheptane, 2,3,3,5-tetramethylheptane, and 2,2,5,5-tetramethylheptane.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) [\[11\]](#) This suggests that **2,2,3,5-Tetramethylheptane** is a specialty chemical, likely synthesized for specific research purposes rather than being produced on a large commercial scale.

One potential avenue for procurement is through companies specializing in custom synthesis or supplying rare chemicals for research purposes. While not explicitly listing **2,2,3,5-Tetramethylheptane** as a stock item, Benchchem has been identified as a supplier of other rare branched alkanes and may be a point of contact for custom synthesis inquiries.

A report from the Coordinating Research Council, Inc. mentions **2,2,3,5-tetramethylheptane** in the context of fuel studies, which may indicate its use as a reference material in the petroleum industry.[\[12\]](#) However, this does not point to a direct commercial supplier for general research use.

Procurement Workflow

For researchers requiring **2,2,3,5-Tetramethylheptane**, a systematic approach to procurement is necessary. The following diagram illustrates a logical workflow for acquiring this compound.



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Caption: A logical workflow for the procurement of **2,2,3,5-Tetramethylheptane**.

Experimental Protocols

As this guide focuses on the commercial availability of **2,2,3,5-Tetramethylheptane**, detailed experimental protocols for its use are beyond the current scope. Researchers who successfully procure this compound should refer to relevant literature for protocols specific to their application. For quality control, standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are recommended to confirm the identity and purity of the substance. The NIST Chemistry WebBook provides mass spectrum data for **2,2,3,5-tetramethylheptane** which can be used as a reference.^{[5][6]}

Conclusion

In summary, **2,2,3,5-Tetramethylheptane** is a rare chemical that is not readily available from commercial suppliers. Researchers and professionals requiring this compound should anticipate the need for custom synthesis. The procurement process will likely involve contacting specialized chemical synthesis companies and will require thorough quality control verification upon receipt. The information and workflow provided in this guide are intended to streamline this process for the scientific community.

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